

# Storage and stability of Cyanine3 maleimide stock solutions

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## Compound of Interest

Compound Name: Cyanine3 maleimide  
tetrafluoroborate

Cat. No.: B13927562

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An In-depth Technical Guide to the Storage and Stability of Cyanine3 Maleimide Stock Solutions

## Introduction

Cyanine3 (Cy3) maleimide is a thiol-reactive fluorescent dye widely used for covalently labeling cysteine residues in proteins, peptides, and other sulfhydryl-containing biomolecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The stability of the maleimide functional group is critical for successful conjugation, as it is susceptible to hydrolysis, which renders the dye inactive for its intended reaction. This guide provides a comprehensive overview of the best practices for preparing, storing, and handling Cyanine3 maleimide stock solutions to ensure their reactivity and maximize experimental success.

## Storage and Stability of Stock Solutions

The long-term stability of Cyanine3 maleimide is dependent on both storage conditions and the solvent used. As a solid, the lyophilized powder is stable for extended periods when stored correctly.[\[5\]](#) However, once reconstituted into a stock solution, its stability is significantly reduced. The primary degradation pathway is the hydrolysis of the maleimide ring to a non-reactive maleamic acid, a reaction accelerated by the presence of water.

## Recommended Storage Conditions

To preserve the reactivity of the maleimide group, stock solutions should be prepared in an anhydrous organic solvent, such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF). [3][4][5][6] It is crucial to use a fresh, high-quality anhydrous grade of the solvent, as hygroscopic solvents like DMSO can absorb atmospheric moisture, which will degrade the dye over time.[7]

Once prepared, the stock solution should be divided into single-use aliquots to avoid repeated freeze-thaw cycles, which can introduce moisture and degrade the compound.[6] These aliquots must be stored protected from light and moisture.[1][7]

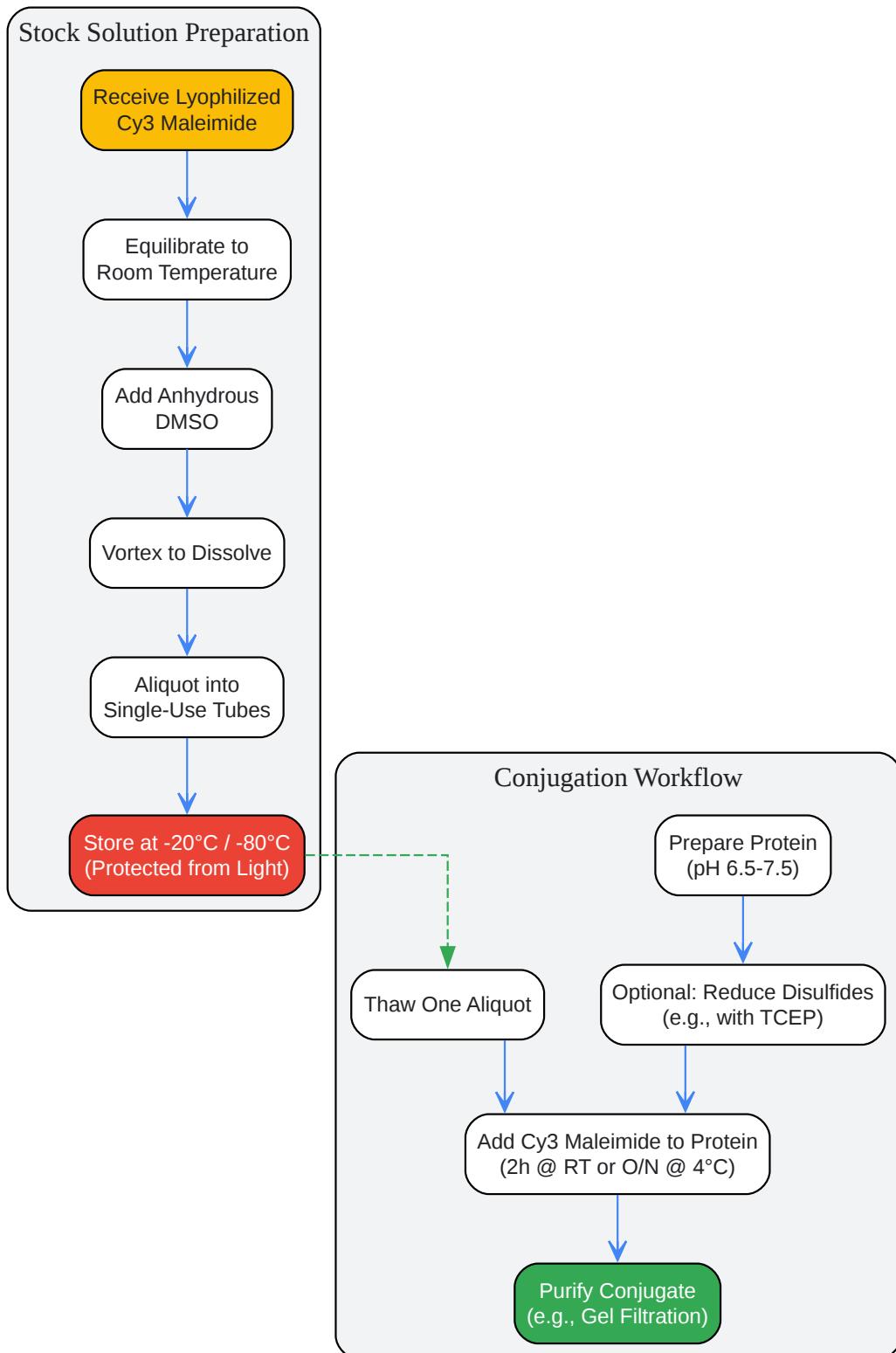
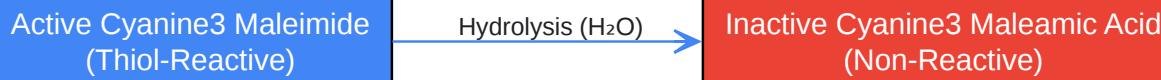
## Quantitative Stability Data

The following table summarizes the recommended storage durations for Cyanine3 maleimide stock solutions under different conditions, as compiled from manufacturer datasheets and protocols.

Storage Temperature	Solvent	Recommended Stability Period	Source(s)
-20°C	Anhydrous DMSO	Up to 1 month	[7][8]
-80°C	Anhydrous DMSO	Up to 6 months	[7]
-20°C	Anhydrous DMSO	Up to 4 weeks; extended storage may reduce dye activity	[6]
-20°C	Lyophilized Powder	12 to 24 months from receipt, desiccated and in the dark	[1][2][9]

## Degradation Pathway: Maleimide Hydrolysis

The maleimide group's reactivity with thiols is dependent on the integrity of its five-membered ring. In aqueous environments or non-anhydrous solvents, this ring is susceptible to nucleophilic attack by water, leading to hydrolysis. This process opens the ring to form a maleamic acid derivative, which is unreactive towards sulphydryl groups, thereby inactivating the dye for conjugation.



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